

# An In-depth Technical Guide to Bis(cyclopentadienyl)nickel(II) (NiCp<sub>2</sub>)

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## Compound of Interest

Compound Name: Nickelocen

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## Introduction

Bis(cyclopentadienyl)nickel(II), commonly known as **nickelocene** or NiCp<sub>2</sub>, is an organonickel compound with the chemical formula Ni( $\eta^5$ -C<sub>5</sub>H<sub>5</sub>)<sub>2</sub>.<sup>[1]</sup> This bright green, paramagnetic solid has been a subject of enduring academic interest since its first synthesis in 1953, shortly after the discovery of ferrocene.<sup>[1][2]</sup> While it currently has no large-scale practical applications, its unique electronic structure and reactivity make it a valuable tool in various research areas, including catalysis and materials science.<sup>[1][2]</sup> This guide provides a comprehensive overview of the chemical formula, structure, properties, and synthesis of NiCp<sub>2</sub>, with a focus on quantitative data and detailed experimental protocols.

## Chemical Formula and Structure

**Nickelocene** consists of a central nickel atom sandwiched between two parallel cyclopentadienyl (Cp) rings.<sup>[1]</sup> The nickel atom is in the +2 oxidation state, and each cyclopentadienyl ligand is a planar, aromatic anion (C<sub>5</sub>H<sub>5</sub><sup>-</sup>).<sup>[1]</sup>

## Molecular Structure

In the solid state, **nickelocene** adopts a staggered conformation, belonging to the D<sub>5d</sub> point group.<sup>[1]</sup> However, in the gas phase or in solution, it can also exist in an eclipsed conformation.

( $D_{5h}$  symmetry).<sup>[2]</sup> The key structural parameters determined by X-ray crystallography are summarized in the table below.

Parameter	Value	Reference
Ni-C bond distance	~2.185 Å (at 101 K)	[2]
C-C bond distance (in Cp ring)	Varies	
Symmetry (solid state)	$D_{5d}$	[1]
Symmetry (gas phase/solution)	$D_{5h}$	[2]

## Physicochemical Properties

**Nickelocene** exhibits a range of interesting physical and chemical properties, largely dictated by its 20-valence electron count, which makes it an electron-rich and paramagnetic species.<sup>[2]</sup>

Property	Value	Reference
Molar Mass	188.88 g/mol	[1]
Appearance	Bright green crystalline solid	[1]
Melting Point	173-174 °C	[2]
Magnetic Moment	~2.89 BM	[2]
Solubility	Soluble in organic solvents (benzene, diethyl ether, THF)	[2]
Stability	Air-sensitive, especially in solution	[2]

## Spectroscopic Data

The paramagnetic nature of **nickelocene** significantly influences its spectroscopic properties, particularly its NMR spectra.

## NMR Spectroscopy

Due to the presence of two unpaired electrons, the  $^1\text{H}$  NMR spectrum of **nickelocene** displays a single, broad resonance at a highly shifted value.

Nucleus	Chemical Shift ( $\delta$ )
$^1\text{H}$	~ -252 ppm

The  $^{13}\text{C}$  NMR spectrum is also affected by paramagnetism, resulting in broad signals.

## Vibrational Spectroscopy

The key infrared (IR) and Raman active vibrational modes of **nickelocene** are associated with the cyclopentadienyl rings and the metal-ligand framework.

Wavenumber ( $\text{cm}^{-1}$ )	Assignment	Spectroscopy
~3100	C-H stretching	IR, Raman
~1410	C-C stretching	IR, Raman
~1110	C-H in-plane bending	IR, Raman
~1000	C-H in-plane bending	IR, Raman
~800	C-H out-of-plane bending	IR, Raman
~400	Ni-Cp stretch	IR, Raman

## Mass Spectrometry

The electron ionization mass spectrum of **nickelocene** is characterized by the molecular ion peak and subsequent fragmentation corresponding to the loss of cyclopentadienyl rings.

m/z	Fragment
188	$[\text{Ni}(\text{C}_5\text{H}_5)_2]^+$ (Molecular Ion)
123	$[\text{Ni}(\text{C}_5\text{H}_5)]^+$
65	$[\text{C}_5\text{H}_5]^+$
58	$[\text{Ni}]^+$

## Experimental Protocols

### Synthesis of Nickelocene

A modern and reliable method for the synthesis of **nickelocene** involves the reaction of a nickel(II) salt with sodium cyclopentadienide.[\[1\]](#)

#### Materials:

- Hexaamminenickel(II) chloride ( $[\text{Ni}(\text{NH}_3)_6]\text{Cl}_2$ )
- Sodium metal
- Cyclopentadiene (freshly cracked from dicyclopentadiene)
- Tetrahydrofuran (THF), anhydrous
- Diatomaceous earth
- Helium or Argon gas (for inert atmosphere)

#### Procedure:

- Preparation of Sodium Cyclopentadienide: Under an inert atmosphere, freshly cracked cyclopentadiene is added to a suspension of sodium metal in anhydrous THF. The reaction is stirred until all the sodium has reacted.
- Reaction with Nickel Salt: The solution of sodium cyclopentadienide is then slowly added to a suspension of hexaamminenickel(II) chloride in THF.

- **Reflux:** The reaction mixture is heated to a gentle reflux for approximately 2 hours, during which the color of the solution will turn dark green.
- **Filtration and Solvent Removal:** After cooling to room temperature, the reaction mixture is filtered through a pad of diatomaceous earth to remove solid byproducts. The solvent is then removed from the filtrate under vacuum.
- **Purification by Sublimation:** The crude **nickelocene** is purified by sublimation under high vacuum at around 80 °C to yield bright green crystals.

#### Safety Precautions:

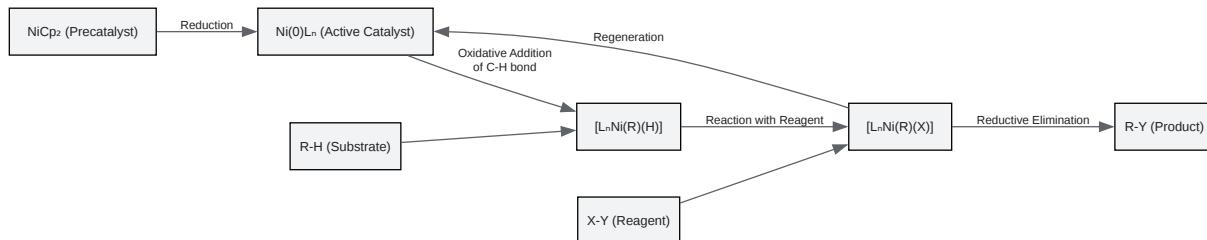
- **Nickelocene** and its precursors are toxic and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.
- Sodium metal is highly reactive and pyrophoric; it must be handled under an inert atmosphere.
- Cyclopentadiene has a strong, unpleasant odor and should be handled in a fume hood.

## Applications and Workflows

**Nickelocene** serves as a precursor in several important applications, including catalysis and materials science.

### Catalysis: C-H Functionalization

**Nickelocene** can be used as a precatalyst in C-H functionalization reactions, which are powerful tools for the synthesis of complex organic molecules. The active catalytic species is typically a Ni(0) complex generated *in situ*.

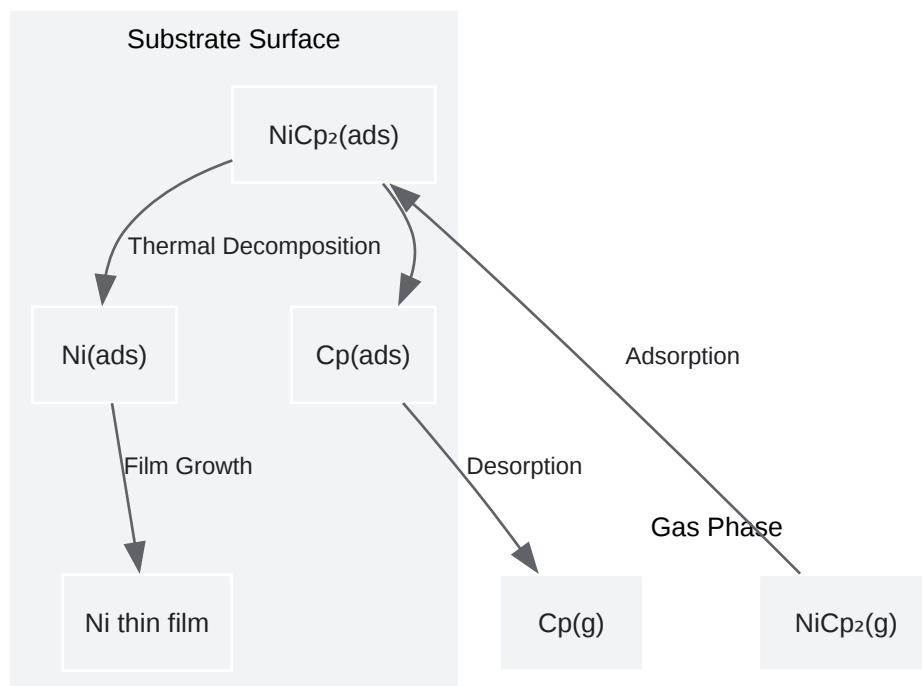


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Catalytic cycle for Ni-catalyzed C-H functionalization.

## Materials Science: Chemical Vapor Deposition (CVD) of Nickel Thin Films

**Nickelocene** is a volatile precursor suitable for the deposition of nickel thin films via chemical vapor deposition (CVD).<sup>[3]</sup> The process involves the thermal decomposition of gaseous NiCp<sub>2</sub> on a heated substrate.<sup>[3]</sup>



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Workflow for Ni thin film deposition from NiCp<sub>2</sub> via CVD.

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## References

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